

2-Hydroxybutyric Acid: A Comparative Analysis of its Levels in Health and Disease

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Compound of Interest

Compound Name: **2-Hydroxybutyric Acid**

Cat. No.: **B1218951**

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An early indicator of metabolic distress, elevated levels of **2-hydroxybutyric acid** (2-HB) are increasingly recognized as a key biomarker for insulin resistance and type 2 diabetes. This guide provides a comprehensive comparison of 2-HB levels in healthy versus various disease-state populations, supported by experimental data and detailed methodologies for its quantification.

2-Hydroxybutyric acid, also known as α -hydroxybutyrate, is an organic acid that emerges as a byproduct of amino acid metabolism—specifically the breakdown of threonine and methionine—and the synthesis of the master antioxidant, glutathione.[\[1\]](#)[\[2\]](#)[\[3\]](#) Under normal physiological conditions, 2-HB is present at low levels. However, in states of metabolic stress, such as insulin resistance, its production significantly increases, making it a valuable early warning sign for metabolic dysfunction.[\[1\]](#)[\[4\]](#)

Data Presentation: Quantitative Levels of 2-Hydroxybutyric Acid

The following table summarizes the reported concentrations of **2-hydroxybutyric acid** in various biological matrices across different health and disease states. It is important to note that while the association of elevated 2-HB with cardiovascular disease and metabolic syndrome is reported, specific quantitative data for these conditions are not as readily available in the literature as for insulin resistance and diabetes.

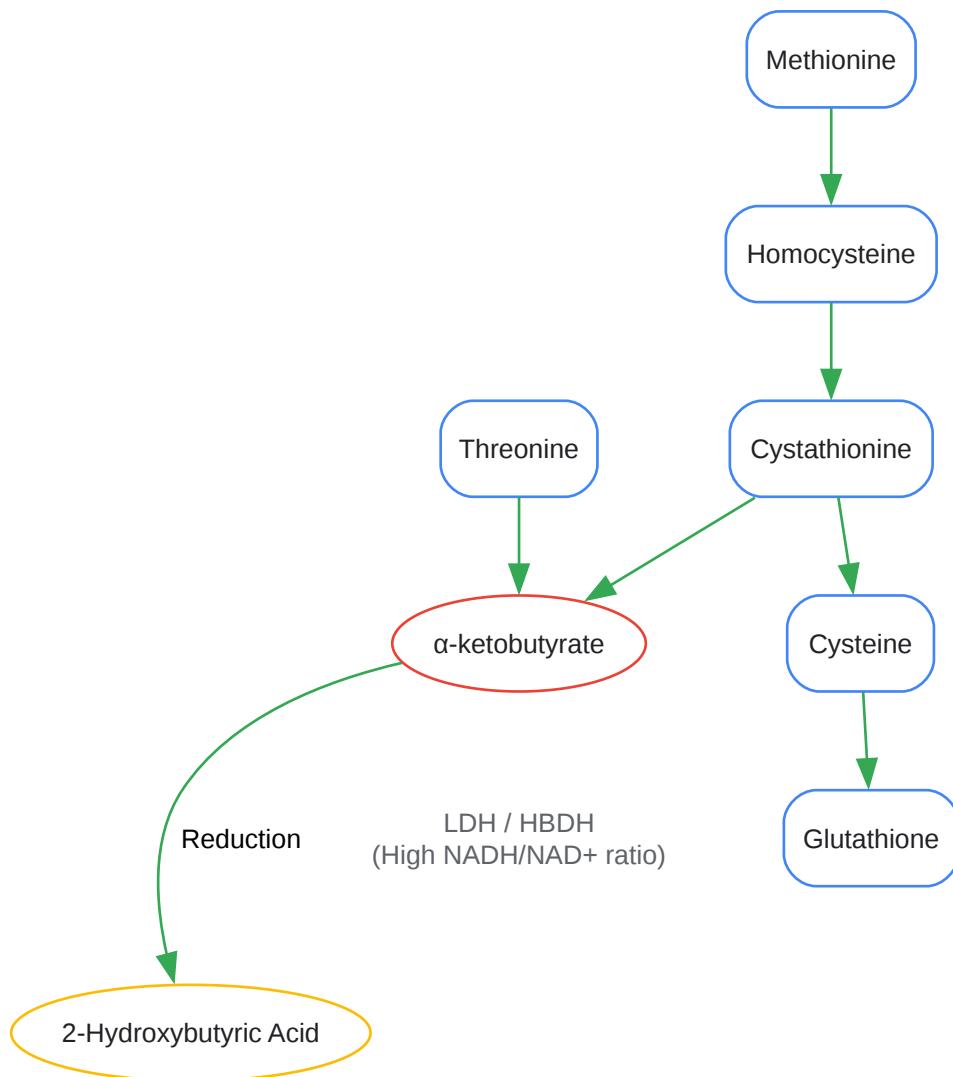
Population/Condition	Matrix	Concentration	Reference(s)
Healthy Individuals			
Urine	0.10 - 2.68 µg/mL	[5]	
Serum	1.60 ± 0.57 µg/mL	[6]	
Insulin Resistance			
Plasma	> 5 µg/mL (indicative of insulin resistance)	[7]	
Serum	Reduction from 4.21 ± 2.01 to 3.83 ± 1.73 µg/mL (post-treatment)	[8]	
Type 2 Diabetes Mellitus			
Urine	0.14 - 124 µg/mL	[5]	
Lactic Acidosis and Ketoacidosis			
Urine	Up to 2.3 mmol/mmol creatinine	[9]	
Cardiovascular Disease			
	Qualitative association with risk factors; specific quantitative data for 2-HB not consistently reported. Studies often focus on β-hydroxybutyrate.	[10][11][12]	
Metabolic Syndrome			

Associated with components of metabolic syndrome; [13] specific quantitative data for 2-HB not consistently reported.

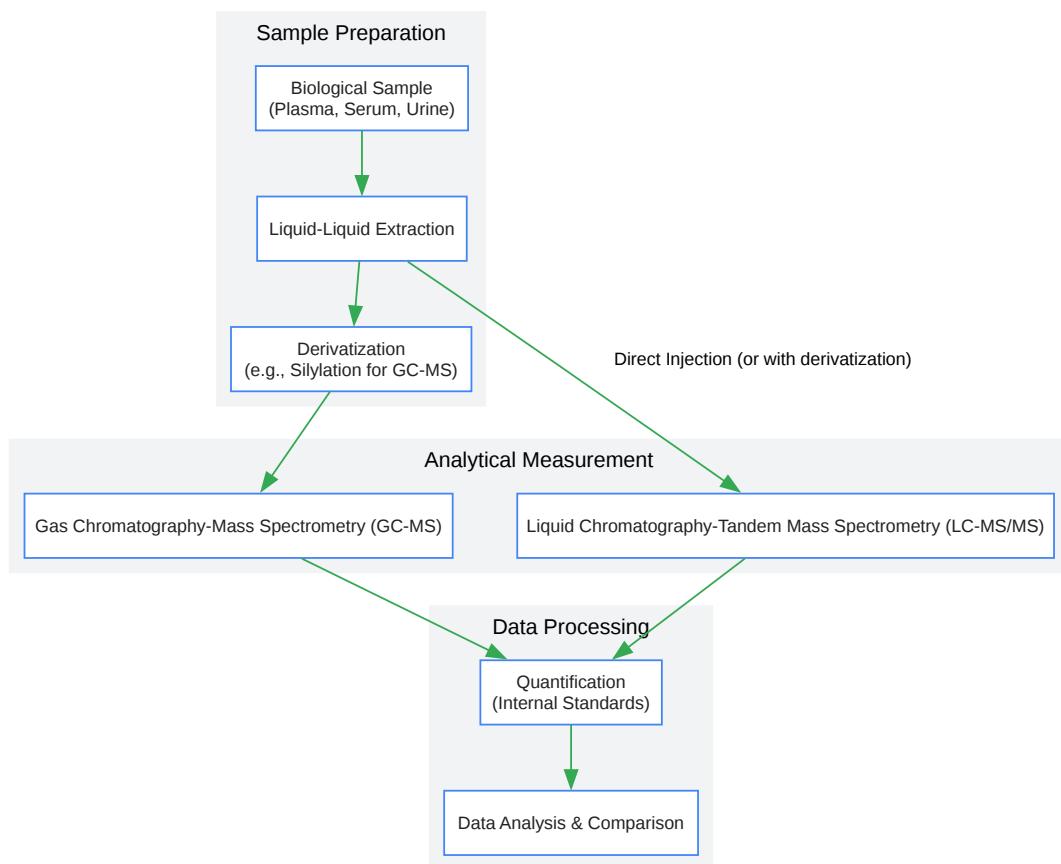
Signaling Pathways and Experimental Workflows

The biosynthesis of **2-hydroxybutyric acid** is intricately linked to amino acid metabolism and the cellular response to oxidative stress. The following diagrams illustrate the key metabolic pathway leading to 2-HB production and a general workflow for its quantification.

Biosynthesis of 2-Hydroxybutyric Acid



Experimental Workflow for 2-HB Quantification

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